Application Notes & Protocols: Safe Handling and Storage of Solid Dicyclohexylborane

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Compound of Interest

Compound Name:	*Dicyclohexylborane*
CAS No.:	*1568-65-6*
Cat. No.:	*B074569*

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Abstract: **Dicyclohexylborane** (Chx_2BH) is a sterically hindered organoborane reagent critical for selective hydroboration reactions in complex organic synthesis.[1] Its solid form offers advantages in stability and measurement over solutions, but its pyrophoric and corrosive nature demands rigorous handling and storage protocols.[2][3] This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the safe and effective management of solid **dicyclohexylborane**, ensuring reagent integrity and operator safety.

Hazard Identification and Risk Assessment

Dicyclohexylborane is classified as a Pyrophoric Solid, Category 1, and is corrosive to the skin and eyes.[3][4] Understanding the causality of these hazards is fundamental to safe handling.

- Pyrophoricity: The primary hazard is its tendency to catch fire spontaneously if exposed to air (GHS Hazard Statement H250).[2][5] This is due to the high reactivity of the boron-hydrogen bond with atmospheric oxygen in a rapid, exothermic oxidation reaction.

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- Reactivity with Protic Solvents: **Dicyclohexylborane** reacts violently with water and other protic solvents (e.g., alcohols) to release flammable hydrogen gas.[2][6] This reaction is also highly exothermic and can ignite the generated hydrogen or nearby flammable solvents.

- Corrosivity: As a reactive organoborane, it causes severe skin burns and eye damage upon contact (GHS Hazard Statement H314).[5][7]

Due to these hazards, all manipulations must be performed under an inert atmosphere (e.g., nitrogen or argon) in either a glovebox or using Schlenk line techniques.[8]

Physicochemical Properties

A summary of key properties for solid **dicyclohexylborane** is provided below. This data is essential for planning experiments and understanding its behavior.

Property	Value	Source(s)
Chemical Formula	$C_{12}H_{23}B$	[9]
Molecular Weight	178.12 g/mol	[9]
Appearance	White crystalline solid	[1][2]
Melting Point	103-105 °C	[8][9]
Solubility	Soluble in THF, diethyl ether, dichloromethane, pentane	[8][9]
Structural Feature	Exists as a dimer with bridging hydrogens	[1]

Long-Term Storage Protocol

Proper storage is critical to maintain the reagent's purity and prevent hazardous situations.

- Atmosphere: The primary container must be stored under a positive pressure of a dry, inert atmosphere, such as nitrogen or argon.[8]

- Temperature: For long-term stability, store in a cool, dry place away from heat sources, sparks, and open flames.[7][10] Refrigerated storage is recommended.

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- Container: Containers must be kept tightly closed to prevent any ingress of air or moisture.[4] [5] Use containers designed for air-sensitive reagents, such as a Schlenk flask or a septum-sealed bottle stored inside a secondary container.

- Incompatibilities: Store separately from oxidizing agents, acids, bases, alcohols, and water. [10]

Laboratory Handling Protocols

All handling procedures must prioritize the strict exclusion of air and moisture.[5]

Engineering Controls & Personal Protective Equipment (PPE)

- Primary Engineering Control: All transfers and manipulations must be conducted in a certified inert atmosphere glovebox or on a Schlenk line within a fume hood.[11]

- Personal Protective Equipment (PPE):

  - Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a full-face shield.[4][7]

  - Skin Protection: A flame-resistant lab coat is mandatory.[4]

  - Hand Protection: Use chemical-impermeable gloves (e.g., nitrile or neoprene) inspected for integrity before each use.[7]

Protocol: Weighing and Transferring Solid Dicyclohexylborane

This protocol outlines the standard procedure for safely weighing and transferring the solid reagent from a storage container to a reaction vessel using an inert atmosphere glovebox.

Rationale: The glovebox provides the most robust and controlled environment for manipulating pyrophoric solids, minimizing the risk of exposure to the laboratory atmosphere. Every step is designed to maintain this inert shield.

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Step-by-Step Methodology:

- Preparation:
  - Ensure the glovebox atmosphere has low oxygen (<50 ppm) and moisture (<10 ppm) levels.
  - Bring all necessary items into the glovebox via the antechamber, including the **dicyclohexylborane** container, spatulas, a tared reaction flask with a stir bar, a weighing boat or paper, and a funnel. Ensure all glassware is scrupulously dried in an oven and cooled under vacuum before introduction.
- Equilibration:
  - Allow the sealed container of **dicyclohexylborane** to equilibrate to the glovebox temperature before opening to prevent condensation of trace moisture.
- Dispensing:
  - Carefully open the storage container. The reagent should be a white, free-flowing crystalline solid.[2]
  - Using a clean, dry spatula, transfer the approximate desired amount of solid to the weighing boat.
- Weighing:
  - Place the weighing boat on the analytical balance inside the glovebox and record the precise mass.
- Transfer to Reaction Vessel:
  - Carefully transfer the weighed solid from the boat into the reaction flask using the funnel.
  - Tap the funnel gently to ensure all solid is transferred.
- Sealing and Removal:

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- Securely seal the reaction flask.
- Tightly reseal the main **dicyclohexylborane** storage container.
- The sealed reaction flask can now be removed from the glovebox for use in a Schlenk line setup if needed.

Diagram: Inert Atmosphere Transfer Workflow

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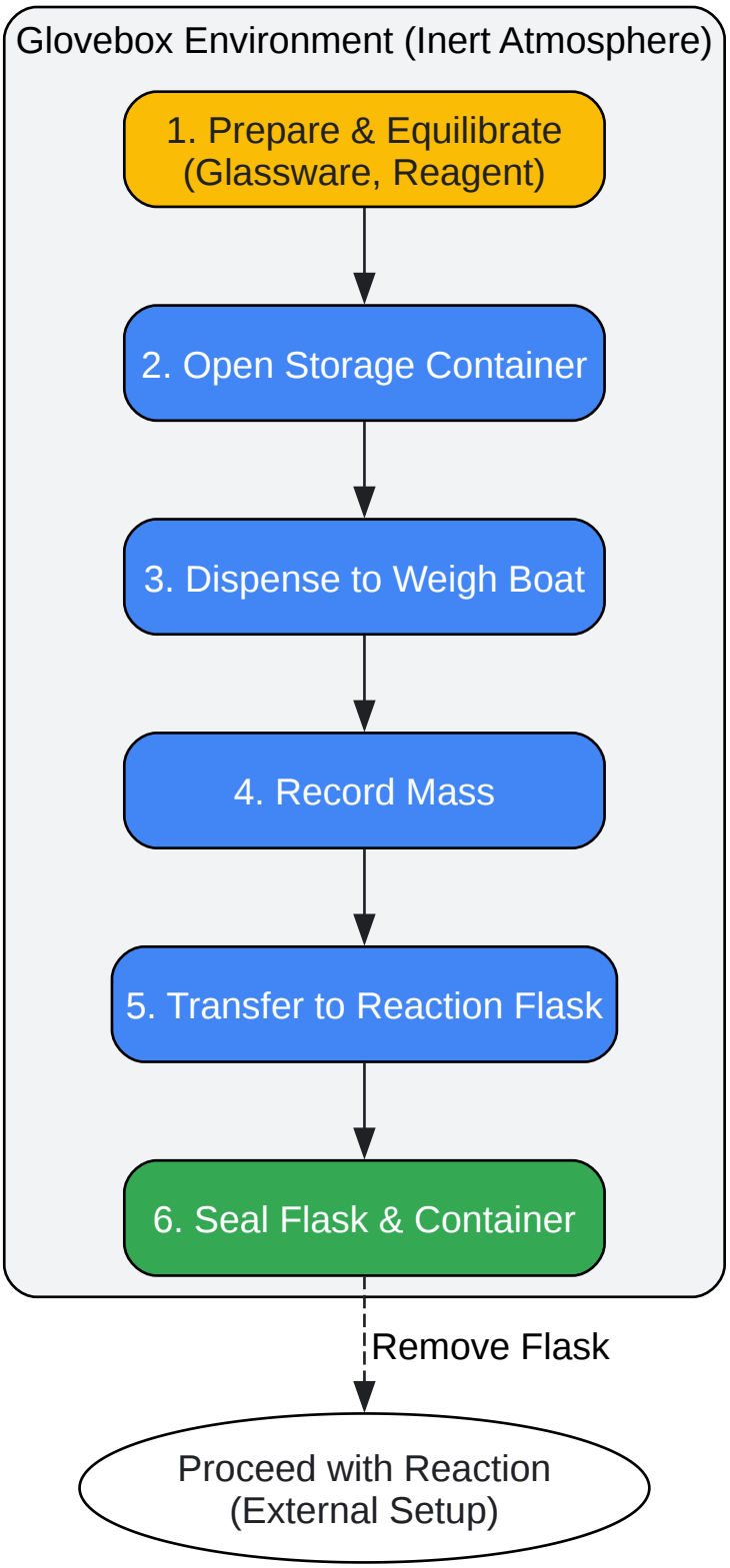

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Caption: Workflow for transferring solid **dicyclohexylborane** in a glovebox.

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Spill and Emergency Procedures

Rapid and correct response to a spill is crucial to prevent fire and injury.

- Minor Spill (inside a glovebox):
  - Use a spatula to collect the spilled solid.
  - Place the collected material into a designated, sealable container for waste disposal.
  - Wipe the area with a cloth lightly dampened with an inert, high-boiling solvent (e.g., toluene), and place the cloth in the waste container.
- Major Spill or Spill Outside of an Inert Environment:
  - EVACUATE the immediate area and alert all personnel.
  - If a fire starts and is small, attempt to smother it with a Class D fire extinguisher, dry sand, or powdered lime. DO NOT USE WATER, a CO_2 extinguisher, or other standard extinguishers.[11]
  - Activate the fire alarm and call emergency services.
- Personnel Exposure:
  - Skin Contact: Immediately brush off any loose particles, then flush the affected area with copious amounts of cool water for at least 15 minutes, ideally under a safety shower.[4][7] Remove contaminated clothing while flushing. Seek immediate medical attention.[7]
  - Eye Contact: Immediately flush eyes with a gentle stream of pure water for at least 15 minutes, holding the eyelids open.[4][7] Seek immediate emergency medical help.[4]
  - Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen.[7]

Deactivation and Waste Disposal

Unused **dicyclohexylborane** and contaminated materials must be quenched and disposed of as hazardous waste.[7]

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Protocol: Quenching Excess **Dicyclohexylborane**

CAUTION: This procedure generates hydrogen gas and is exothermic. It must be performed in a fume hood under an inert atmosphere.[11]

- Setup: Place the reaction flask containing the **dicyclohexylborane** residue in an ice/water bath to manage heat generation.
- Dilution: Dilute the residue with a non-reactive, high-boiling solvent like toluene to create a manageable slurry.[11]
- Initial Quenching: Slowly and dropwise, add a less reactive alcohol such as isopropanol.[11] Vigorous bubbling (hydrogen evolution) will occur. Continue the slow addition until the bubbling subsides.
- Secondary Quenching: Once the reaction with isopropanol is complete, switch to a more reactive alcohol like methanol and add it slowly until gas evolution ceases.
- Final Quenching: After the reaction with methanol is complete, very carefully add water dropwise to ensure all reactive material is destroyed.
- Neutralization & Disposal: Neutralize the resulting solution (e.g., with dilute citric or acetic acid) and dispose of it in a properly labeled aqueous/organic hazardous waste container according to institutional guidelines.[11] Contaminated labware (syringes, spatulas) should be rinsed with a solvent, and the rinsate should be quenched in the same manner.[12]

References

- National Center for Biotechnology Information. (n.d.). **Dicyclohexylborane** | C12H22B | CID 9855631. PubChem. Retrieved from [Link]
- University of Notre Dame. (2015). Common Standard Operating Procedure for work with Quenching of pyrophoric substances and waste. Retrieved from [Link]
- DrugBank. (n.d.). **Dicyclohexylborane** | Drug Information, Uses, Side Effects, Chemistry. Retrieved from DrugBank. [Link]

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- Environmental Health and Safety, Oregon State University. (n.d.). Quenching and Disposal of Liquid Pyrophoric Materials. Retrieved from [Link]
- UCLA Chemistry & Biochemistry. (2009). Procedures for Safe Use of Pyrophoric Liquid Reagents. Retrieved from [Link]

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Sources

- 1. benchchem.com [benchchem.com]
- 2. Buy Dicyclohexylborane | 1568-65-6 [smolecule.com]
- 3. Dicyclohexylborane | C12H22B | CID 9855631 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. Page loading... [guidechem.com]
- 6. leapchem.com [leapchem.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. Dicyclohexylborane CAS#: 1568-65-6 [m.chemicalbook.com]
- 9. Dicyclohexylborane | 1568-65-6 [chemicalbook.com]
- 10. WERCS Studio - Application Error [assets.thermofisher.com]
- 11. chemistry.nd.edu [chemistry.nd.edu]
- 12. ehs.oregonstate.edu [ehs.oregonstate.edu]
- To cite this document: BenchChem. [Application Notes & Protocols: Safe Handling and Storage of Solid Dicyclohexylborane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074569/docs#application-notes-protocols-safe-handling-and-storage-of-solid-dicyclohexylborane]

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